

Application Notes and Protocols for 2-Ethylfuran as an Analytical Standard

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Compound of Interest

Compound Name: 2-Ethylfuran

Cat. No.: B109080

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These application notes provide detailed protocols for the use of **2-Ethylfuran** as an analytical standard in the quantification of furan and alkylfurans in food matrices. The methodologies outlined are primarily based on gas chromatography-mass spectrometry (GC-MS) coupled with headspace (HS) or headspace solid-phase microextraction (HS-SPME) sampling techniques.

Introduction

2-Ethylfuran is a volatile organic compound belonging to the furan family.^{[1][2]} It is formed during the thermal processing of foods through various chemical reactions.^{[1][3]} As furan and its derivatives are of potential health concern, accurate and sensitive analytical methods are essential for their monitoring in food products.^{[1][4]} **2-Ethylfuran** is commonly used as a standard in these analyses to ensure the accuracy and reliability of quantitative results. It is particularly relevant in the analysis of coffee, infant formula, baby food, and cereals.^{[5][6][7]}

Physicochemical Properties of 2-Ethylfuran

A summary of the key physicochemical properties of **2-Ethylfuran** is presented in the table below, which is critical for its use as an analytical standard.

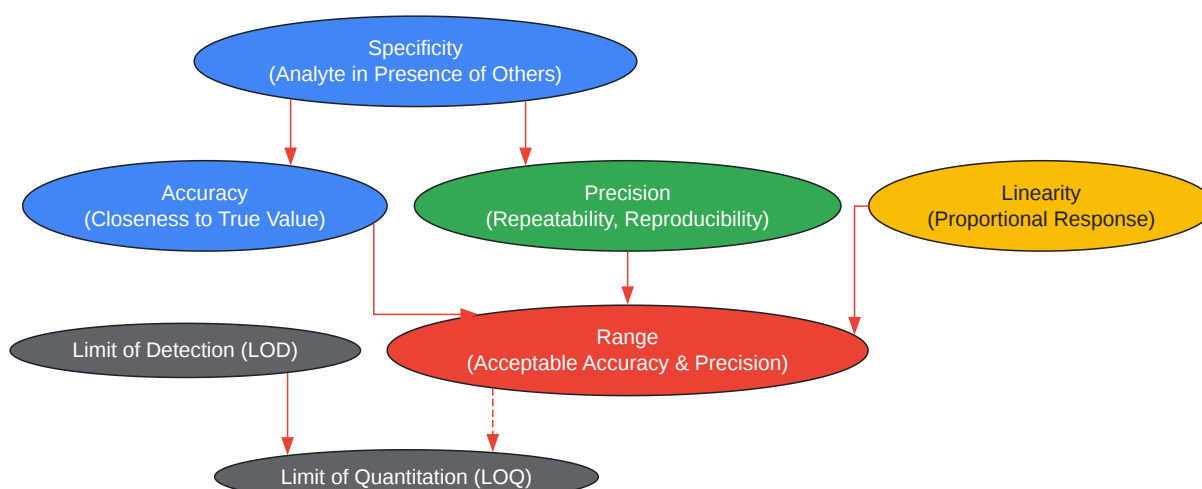
Property	Value	Reference
Chemical Formula	C ₆ H ₈ O	[8][9]
Molecular Weight	96.13 g/mol	[9]
CAS Number	3208-16-0	[8][9]
Boiling Point	92-93 °C at 768 mmHg	[9]
Density	0.912 g/mL at 25 °C	[9]
Refractive Index	n ₂₀ /D 1.439	[9]
Appearance	Colorless liquid	[10]
Odor	Smoky, burnt odor; sweet when diluted	[10]

Analytical Methodologies

The primary analytical technique for the quantification of **2-Ethylfuran** is Gas Chromatography-Mass Spectrometry (GC-MS).[4] Due to the high volatility of **2-Ethylfuran**, headspace sampling is the preferred injection method. Both static headspace (HS) and solid-phase microextraction (HS-SPME) are widely used.[1][5] The use of an isotopically labeled internal standard, such as **2-ethylfuran-d5**, is recommended for optimal accuracy and precision.[11]

Experimental Workflow

The general experimental workflow for the analysis of **2-Ethylfuran** in food samples is depicted in the following diagram.



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